

Alogliptin impurity 7-d3 certificate of analysis

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Compound of Interest

Compound Name: Alogliptin impurity 7-d3

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Technical Guide: Alogliptin Impurity 7-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Alogliptin Impurity 7-d3**, a deuterated isotopologue of a known Alogliptin dimer impurity. This document compiles available data on its identity, and analytical methodologies for its characterization and quantification.

Identity and Chemical Properties

Alogliptin Impurity 7 is identified as a dimeric process impurity of Alogliptin. The deuterated version, **Alogliptin Impurity 7-d3**, is the deuterium-labeled analogue of (R)-2-((6-(3-((3-(2-cyanobenzyl)-1-methyl-2,6-dioxo-1,2,3,6-tetrahydropyrimidin-4-yl)amino)piperidin-1-yl)-3-methyl-2,4-dioxo-3,4-dihydropyrimidin-1(2H)-yl)methyl)benzonitrile. Reference standards for this impurity are used in analytical method development and validation for Alogliptin drug substance and product, ensuring quality control.^[1]

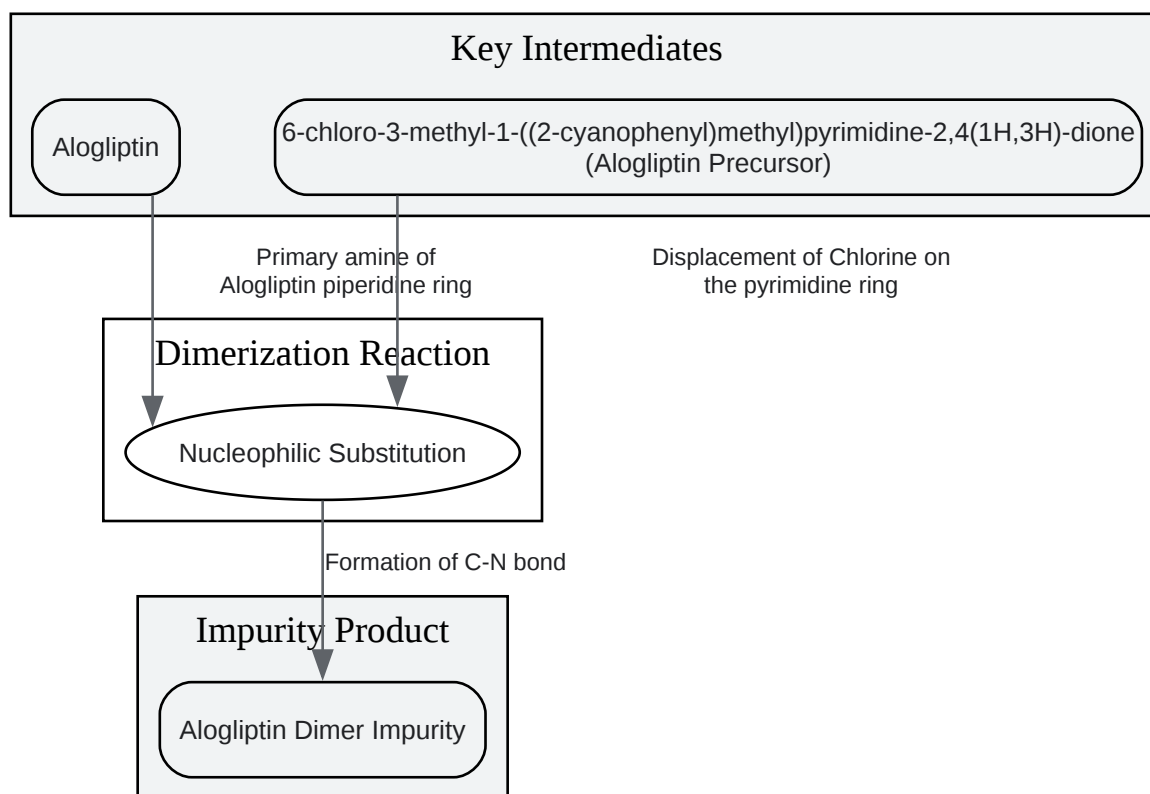
Table 1: Chemical and Physical Properties of Alogliptin Dimer Impurity (Non-deuterated)

Parameter	Value	Reference
Chemical Name	(R)-2-((6-(3-((3-(2-cyanobenzyl)-1-methyl-2,6-dioxo-1,2,3,6-tetrahydropyrimidin-4-yl)amino)piperidin-1-yl)-3-methyl-2,4-dioxo-3,4-dihydropyrimidin-1(2H)-yl)methyl)benzonitrile	[1][2]
Synonyms	Alogliptin Benzoate Dimer Impurity, Alogliptin Dimer	
CAS Number	1268836-55-0	[1][2]
Molecular Formula	C ₃₁ H ₃₀ N ₈ O ₄	
Molecular Weight	578.6 g/mol	
Typical Purity	≥98% (as per typical supplier Certificate of Analysis)	
Appearance	White to off-white solid (typical)	
Solubility	Soluble in DMSO, Methanol	

Note: Data for the non-deuterated form is presented. The molecular weight of the d3 variant would be correspondingly higher.

Potential Synthesis Pathway

The formation of dimer impurities can occur during the synthesis of the active pharmaceutical ingredient (API). A potential pathway for the formation of the Alogliptin dimer impurity is proposed below. This pathway is based on the known synthesis of Alogliptin and general mechanisms of impurity formation.



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Caption: Plausible synthetic pathway for the formation of Alogliptin dimer impurity.

Analytical Methodologies

The following are detailed experimental protocols for the identification and quantification of Alogliptin impurities, which can be adapted for **Alogliptin Impurity 7-d3**.

A stability-indicating HPLC method is crucial for the separation and quantification of process-related impurities and degradation products of Alogliptin.

Table 2: HPLC Method Parameters

Parameter	Condition
Column	Kromasil C18 (250 x 4.6 mm, 5 µm)
Mobile Phase A	0.1% Perchloric acid in water (pH adjusted to 3.0 with triethylamine)
Mobile Phase B	Acetonitrile
Gradient	Time (min)
0	
10	
20	
25	
30	
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	277 nm
Injection Volume	10 µL
Diluent	Mobile Phase A: Acetonitrile (50:50, v/v)

This method is based on a published procedure for Alogliptin and its impurities and may require optimization for the specific d3-dimer impurity.[\[3\]](#)

LC-MS/MS is a powerful technique for the structural confirmation of impurities.

Table 3: LC-MS/MS Method Parameters

Parameter	Condition
LC System	Agilent 1200 series or equivalent
Column	Hypersil Gold Thermo Scientific C18 (250 cm × 4.6 mm) 5 µm
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	Acetonitrile
Flow Rate	1.0 mL/min
MS System	Triple quadrupole mass spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Mode	Multiple Reaction Monitoring (MRM)
Precursor Ion (m/z)	582.6 (for d3-dimer, [M+H] ⁺)
Product Ions (m/z)	To be determined by infusion and fragmentation studies
Collision Energy	To be optimized for specific transitions

The precursor ion for the d3-dimer is predicted based on the non-deuterated molecular weight. Specific product ions would need to be determined experimentally.[\[4\]](#)

NMR spectroscopy is essential for the definitive structural elucidation of impurities.

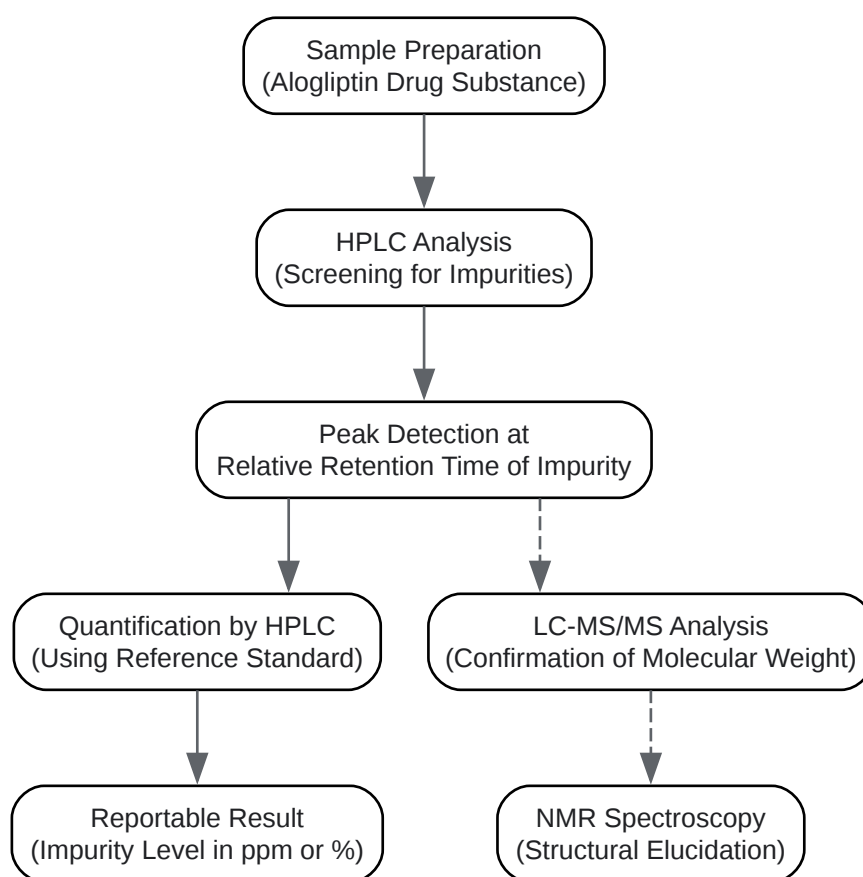
Table 4: NMR Parameters

Parameter	Condition
Spectrometer	400 MHz or higher
Solvent	DMSO-d ₆ or CDCl ₃
Experiments	¹ H NMR, ¹³ C NMR, COSY, HSQC, HMBC
Reference	Tetramethylsilane (TMS) at 0.00 ppm

Detailed spectral data (chemical shifts, coupling constants) would be provided on a supplier's Certificate of Analysis.

Experimental Workflow

The following diagram illustrates a typical workflow for the identification and quantification of **Alogliptin Impurity 7-d3** in a drug substance sample.



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Caption: Analytical workflow for **Alogliptin Impurity 7-d3**.

Disclaimer: This document is intended for informational purposes for research and development professionals. The experimental protocols provided are based on published literature and may require optimization for specific applications. A Certificate of Analysis from the supplier should be consulted for definitive quantitative data and detailed analytical results for a specific batch of **Alogliptin Impurity 7-d3**.

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References

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